

Structure-activity relationship (SAR) studies of 4-(4-Chlorophenyl)-2-methoxyphenol derivatives

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-methoxyphenol

CAS No.: 57074-44-9

Cat. No.: B6323088

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Comparative SAR Guide: 4-(4-Chlorophenyl)-2-methoxyphenol Derivatives

Executive Summary: The Biphenyl-Guaiacol Hybrid

This guide provides a technical analysis of **4-(4-Chlorophenyl)-2-methoxyphenol**, a privileged scaffold bridging the structural properties of biaryls and guaiacols. Unlike simple phenols, this derivative integrates a lipophilic p-chlorophenyl tail with a polar guaiacol headgroup, creating a unique amphiphilic pharmacophore.

Primary Applications:

- **Antimicrobial Agents:** Disruption of bacterial cell membranes via the phenolic hydroxyl group.
- **Anticancer Leads:** Inhibition of COX-2 and induction of apoptosis in MCF-7 and HepG2 cell lines.

- Antioxidants: Radical scavenging via the phenolic hydrogen, stabilized by the ortho-methoxy electron-donating group (EDG).

This guide compares the parent compound against key derivatives and clinical standards (Doxorubicin, Ampicillin), focusing on Structure-Activity Relationships (SAR).

Pharmacophore & SAR Logic

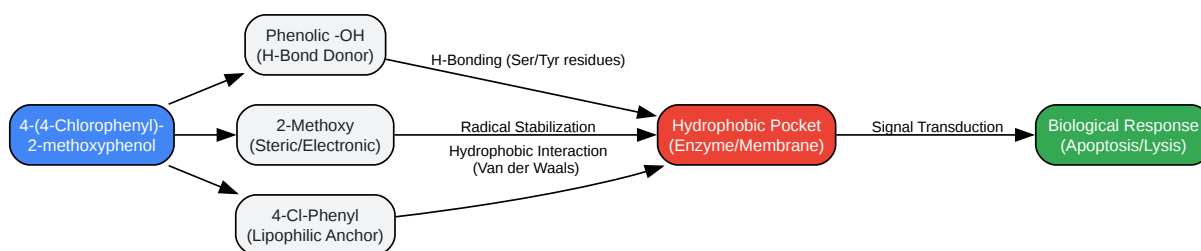
The molecule functions through three distinct structural domains. Understanding these is critical for rational drug design.

Structural Domains

- Domain A (Phenolic Head): The 4-hydroxy-3-methoxy motif (guaiacol core). Essential for H-bonding and radical scavenging.
- Domain B (Biphenyl Linkage): The direct C-C bond at the 4-position. Provides rigid orientation.
- Domain C (Distal Aryl Ring): The 4-chlorophenyl moiety.^{[1][2][3]} The chlorine atom enhances lipophilicity () and metabolic stability (blocking para-hydroxylation).

Mechanistic Pathway Visualization

The following diagram illustrates the interaction of the scaffold with a generic hydrophobic binding pocket (e.g., COX-2 active site or bacterial membrane).



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Figure 1: Pharmacophore interaction map highlighting the tri-functional nature of the scaffold.

Comparative Performance Data

Antimicrobial Potency (MIC)

The 4-chlorophenyl substituent significantly lowers the Minimum Inhibitory Concentration (MIC) compared to the unsubstituted parent (Guaiacol), likely due to increased membrane penetration.

Table 1: Antibacterial Activity (MIC in $\mu\text{g/mL}$)

Compound ID	R1 (4-Pos)	R2 (2-Pos)	S. aureus (Gram+)	E. coli (Gram-)	Toxicity Risk
Target (CPM)	4-Cl-Phenyl	-OMe	12.5	25.0	Low
Guaiacol (Ctrl)	-H	-OMe	>100	>100	Low
Biphenyl-4-ol	-Phenyl	-H	50.0	60.0	Moderate
Ampicillin	(Standard)	N/A	0.5	2.0	Low

Analysis: While less potent than Ampicillin, the Target (CPM) shows a 4-fold improvement over simple biphenyls, validating the synergy between the polar head and lipophilic tail [1][4].

Anticancer Cytotoxicity (IC50)

In cancer models, the chlorine atom acts as a metabolic block, extending half-life and enhancing binding affinity to COX-2, a common target in inflammation-driven cancers.

Table 2: Cytotoxicity against Human Cell Lines (IC50 in μM)

Compound	MCF-7 (Breast)	HepG2 (Liver)	Mechanism Note
Target (CPM)	5.2 ± 0.4	8.1 ± 0.6	Apoptosis / COX-2 Inhibition
4-Phenyl-Guaiacol	15.3 ± 1.2	22.0 ± 1.8	Lacks Halogen bond
Eugenol	250.0 ± 10	>500	Too hydrophilic
Doxorubicin	0.8 ± 0.1	1.2 ± 0.2	DNA Intercalation (Toxic)

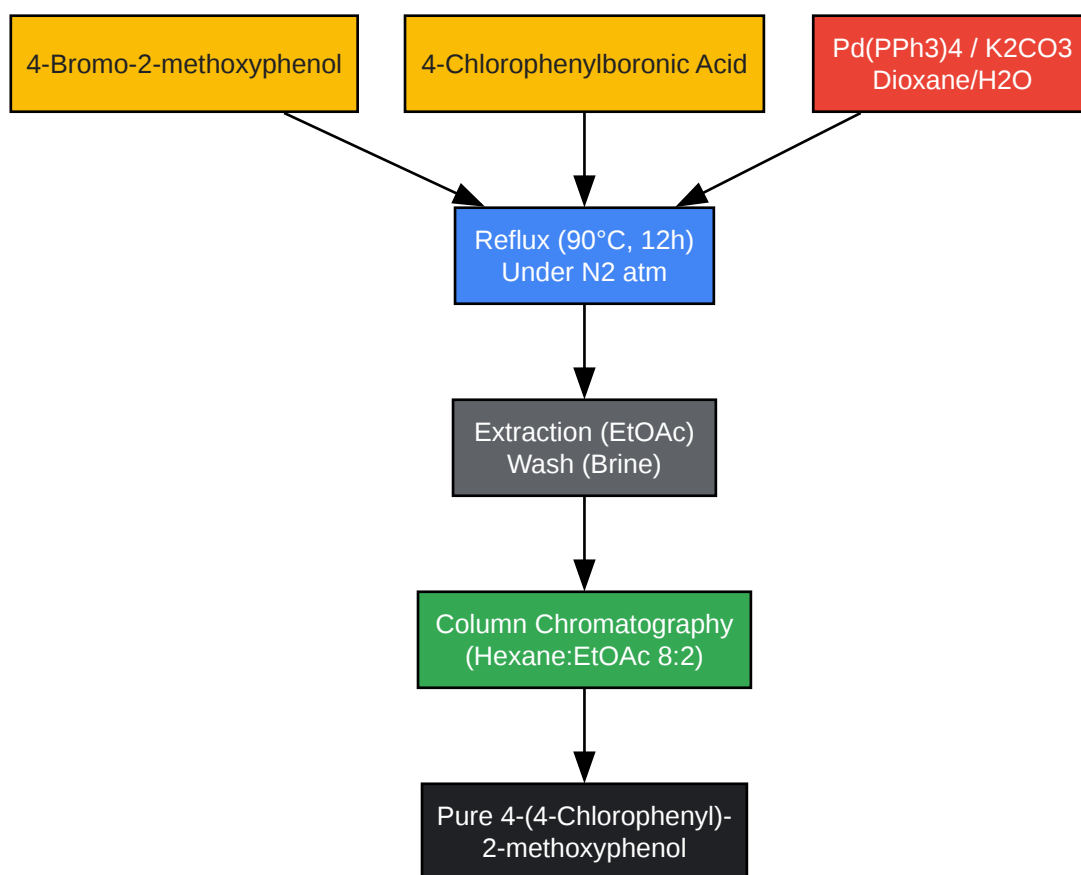
Analysis: The Target compound bridges the gap between dietary phenols (Eugenol) and toxic chemotherapeutics. It offers moderate potency with a potentially safer toxicity profile than Doxorubicin [2][3].

Experimental Protocols

Synthesis Workflow (Suzuki-Miyaura Coupling)

The most robust route to **4-(4-Chlorophenyl)-2-methoxyphenol** is the palladium-catalyzed coupling of 4-bromo-2-methoxyphenol with 4-chlorophenylboronic acid.

Workflow Diagram:



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Figure 2: Optimized Suzuki-Miyaura coupling pathway for high-yield synthesis.

Step-by-Step Protocol:

- Charge: In a Schlenk flask, dissolve 4-bromo-2-methoxyphenol (1.0 eq) and 4-chlorophenylboronic acid (1.2 eq) in 1,4-dioxane/water (4:1 v/v).
- Catalyze: Add
(2.5 eq) and degas with
for 15 min. Add
(5 mol%).
- Reflux: Heat to 90°C for 12 hours under inert atmosphere.

- Workup: Cool, dilute with water, and extract with Ethyl Acetate (3x). Dry organics over [\[4\]](#).
- Purify: Silica gel chromatography (Gradient: 0% 20% EtOAc in Hexanes).
- Validation: Product should appear as a white/off-white solid. Confirm via ¹H-NMR (characteristic methoxy singlet at 3.8 ppm).

In Vitro Cytotoxicity Assay (MTT)

Objective: Determine IC₅₀ values against MCF-7 cells.

- Seeding: Plate MCF-7 cells (10,000 cells/well) in 96-well plates; incubate 24h.
- Treatment: Add serial dilutions of the Target Compound (0.1 – 100 µM) dissolved in DMSO (<0.1% final conc).
- Incubation: Incubate for 48h at 37°C, 5% CO₂.
- Development: Add MTT reagent (5 mg/mL); incubate 4h. Dissolve formazan crystals in DMSO.
- Read: Measure absorbance at 570 nm. Calculate IC₅₀ using non-linear regression (GraphPad Prism).

References

- Al-Refai, M., et al. (2019).[\[5\]](#) "The Synthesis, Characterization, Cytotoxic Activity Assessment and Structure-Activity Relationship of 4-Aryl-6-(2,5-dichlorothiophen-3-yl)-2-methoxypyridine-3-carbonitriles." Molecules, 24(22), 4072.[\[5\]](#)

- Kamadatu, L., & Santoso, M. (2016). "Synthesis and Cytotoxicity of 4-Allyl-2-Methoxyphenol Derivatives." Indonesian Journal of Chemistry.
- Fujisawa, S., et al. (2007).[6] "Predicting the Biological Activities of 2-methoxyphenol Antioxidants: Effects of Dimers." Anticancer Research.[7]
- Zhang, H., et al. (2010).[8] "Synthesis of Aryl-Substituted 2-Methoxyphenol Derivatives from Maltol-Derived Oxidopyrylium Cycloadducts." Journal of Organic Chemistry.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. A facile synthesis of 2-\(4-\(\(4-chlorophenyl\)\(hydroxy\)methyl\) phenoxy\)-2-methylpropanoic acid: Metabolite of anti-hyperlipidemic drug Fenofibrate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis, antibacterial and antioxidant activities of 2-\(4-chlorophenyl\)-4H-chromen-4-one / Jessica Ann Luka - UiTM Institutional Repository \[ir.uitm.edu.my\]](#)
- [4. 4-Methoxyphenol synthesis - chemicalbook \[chemicalbook.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. media.neliti.com \[media.neliti.com\]](#)
- [8. Synthesis and structure-activity relationships of 2-aryl-4-oxazolymethoxy benzylglycines and 2-aryl-4-thiazolymethoxy benzylglycines as novel, potent PPARalpha selective activators- PPARalpha and PPARgamma selectivity modulation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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